

An In-depth Technical Guide to C.I. Direct Blue 218

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Direct blue 218

Cat. No.: B1143841

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C.I. **Direct Blue 218** is a complex disazo dye that has been utilized in the textile and paper industries.[1] From a scientific and drug development perspective, its primary significance lies in its toxicological properties, as it belongs to the class of benzidine-based dyes, which are recognized as a potential human carcinogen.[2][3] This guide provides a comprehensive overview of its chemical structure, properties, and the fundamental processes related to its synthesis and toxicological profile.

Chemical Structure and Identification

Direct Blue 218 is a copper-complexed disazo dye. The core structure is based on a benzidine derivative, which, through diazotization and coupling reactions, is linked to two molecules of 4-amino-5-hydroxynaphthalene-2,7-disulfonic acid. The final step involves the introduction of copper to form a more stable complex.[4]

The molecular formula for the powder form of **Direct Blue 218** is $C_{32}H_{20}Cu_2N_6Na_4O_{16}S_4$, with a corresponding molecular weight of approximately 1091.9 g/mol.[4][5] A solution form has also been identified with the molecular formula $C_{32}H_{16}Cu_2N_6Na_4O_{16}S_4$ and a molecular weight of 1087.81 g/mol.[4][6]

Table 1: Chemical Identifiers for C.I. **Direct Blue 218**

Identifier	Value
IUPAC Name	tetrasodium;5-amino-3-[[4-[4-[(8-amino-1-hydroxy-3,6-disulfonatophthalen-2-yl)diazenyl]-3-hydroxyphenyl]-2-hydroxyphenyl]diazenyl]-4-hydroxynaphthalene-2,7-disulfonate;copper
C.I. Name	Direct Blue 218
C.I. Number	24401
CAS Number	28407-37-6
Molecular Formula	C ₃₂ H ₂₀ Cu ₂ N ₆ Na ₄ O ₁₆ S ₄ (powder form)
Molecular Weight	1091.9 g/mol (powder form)
Synonyms	Amanil Supra Blue 9GL, Carta Blue VP, Fastusol Blue 9GLP, Pontamine Bond Blue B

Physicochemical Properties

Direct Blue 218 is a deep purple to dark blue amorphous powder.^[7] Its solubility in water is moderate.^[1] The copper complexation enhances the stability of the dye.^[4]

Table 2: Physical and Chemical Properties of C.I. **Direct Blue 218**

Property	Value
Physical State	Amorphous powder
Color	Deep purple to dark blue
Solubility in Water	10-50 g/L at 17 °C ^[1]
Melting Point	350 °C (estimated) ^[4]
Boiling Point	1560 °C (estimated) ^[4]
UV-Vis Absorption Maximum (λ _{max})	622 nm, 658 nm ^[4]

Experimental Protocols

General Synthesis of Direct Blue 218

The synthesis of **Direct Blue 218** involves a multi-step process typical for disazo dyes, followed by metallization. The following is a generalized experimental protocol based on established azo dye synthesis methodologies.^{[8][9]} Note: Specific reaction conditions such as concentrations, temperatures, and reaction times may require optimization for this particular dye.

Step 1: Diazotization of 3,3'-Dimethoxybenzidine

- Dissolve 3,3'-dimethoxybenzidine (1 mole) in a solution of hydrochloric acid and water.
- Cool the solution to 0-5 °C in an ice bath with constant stirring.
- Slowly add a cold aqueous solution of sodium nitrite (2 moles) to the cooled solution.
- Maintain the temperature below 5 °C throughout the addition to ensure the formation of the stable bis-diazonium salt.

Step 2: Coupling Reaction

- In a separate vessel, dissolve 4-amino-5-hydroxynaphthalene-2,7-disulfonic acid (2 moles) in an alkaline aqueous solution (e.g., sodium carbonate or sodium hydroxide).
- Cool this solution to 0-5 °C in an ice bath.
- Slowly add the cold bis-diazonium salt solution from Step 1 to the alkaline solution of the coupling component with vigorous stirring.
- Maintain a low temperature and alkaline pH to facilitate the coupling reaction, resulting in the formation of the disazo dye.

Step 3: Copper Complexation

- To the solution containing the disazo dye, add a solution of a copper salt (e.g., copper sulfate).

- Heat the reaction mixture to facilitate the formation of the copper complex. This step also leads to the elimination of the methyl groups from the methoxy substituents.[4]
- The final copper-complexed dye will precipitate from the solution.

Step 4: Isolation and Purification

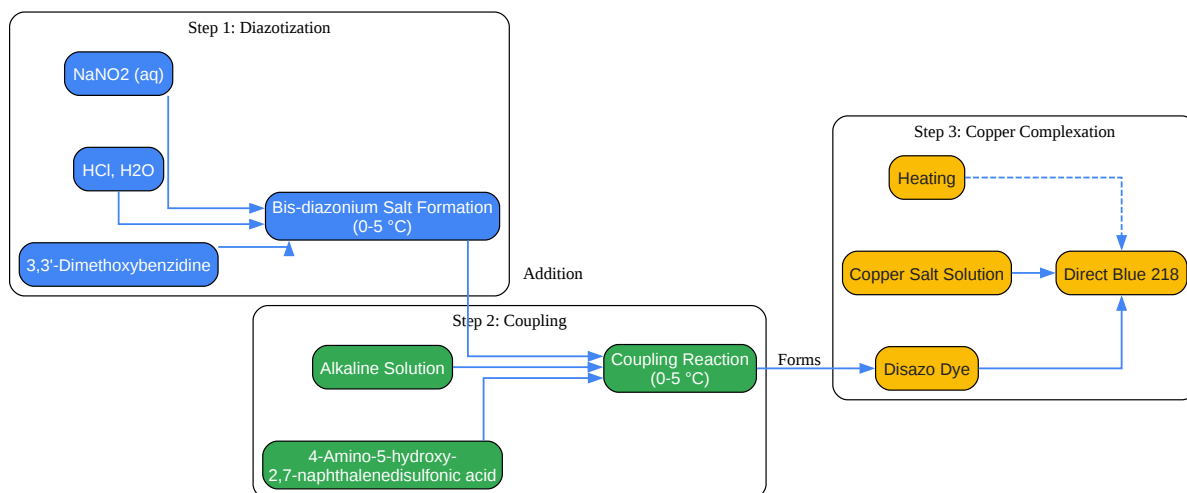
- Filter the precipitated **Direct Blue 218**.
- Wash the solid product with water and potentially an organic solvent to remove impurities.
- Dry the purified dye.

Toxicological Profile and Mechanism of Action

The primary toxicological concern with **Direct Blue 218**, and other benzidine-based dyes, is its potential carcinogenicity.[2][3] This is not typically due to the dye molecule itself, but rather its metabolism in the body. The azo linkages can be cleaved by azoreductases, enzymes present in the liver and intestinal bacteria, to release the parent amine, in this case, a benzidine derivative.[10]

Benzidine is a known human and animal carcinogen.[2] Once released, it can be absorbed and subsequently undergo metabolic activation, primarily in the liver, by enzymes such as cytochrome P450s and peroxidases. This activation generates reactive electrophilic intermediates, such as N-hydroxyarylamines and nitrenium ions. These reactive metabolites can form covalent adducts with DNA, leading to mutations and initiating the process of carcinogenesis. The primary target organ for benzidine-induced cancer in humans is the urinary bladder.[3][11]

Visualizations



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Caption: Synthesis workflow for C.I. **Direct Blue 218**.

Caption: Metabolic activation and toxicity pathway of benzidine-based dyes.

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